

Navigating the Safe Disposal of ER-27319: A Procedural Guide

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Compound of Interest

Compound Name: ER-27319

Cat. No.: B1623812

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For researchers and drug development professionals handling **ER-27319**, a potent and selective Syk kinase inhibitor, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility.[1][2][3] This guide provides essential safety information and a step-by-step plan for the appropriate disposal of **ER-27319**, aligning with best practices in chemical waste management.

Core Safety and Handling Protocols

ER-27319, also known as **ER-27319** maleate, is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[4] Therefore, stringent adherence to safety protocols is mandatory to minimize exposure and prevent environmental contamination.

Personal Protective Equipment (PPE): Always use appropriate personal protective equipment when handling **ER-27319**. This includes:

- **Eye Protection:** Safety goggles with side-shields.[4]
- **Hand Protection:** Protective gloves.[4]
- **Body Protection:** Impervious clothing.[4]
- **Respiratory Protection:** A suitable respirator should be used, especially when handling the compound in powder form to avoid dust and aerosol formation.[4][5]

Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5] An accessible safety shower and eye wash station must be readily available.[4][5]

Quantitative Data Summary

The following table summarizes the key quantitative data available for **ER-27319** maleate.

Property	Value	Reference
Molecular Formula	C18H20N2O.C4H4O4	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	396.17 g/mol	--INVALID-LINK--, --INVALID-LINK--
Solubility in Water	75 mM	--INVALID-LINK--, --INVALID-LINK--
Solubility in DMSO	100 mM	--INVALID-LINK--, --INVALID-LINK--
Storage Temperature	Powder: -20°C; In solvent: -80°C	--INVALID-LINK--
IC50 for TNF- α production	10 μ M	--INVALID-LINK--, --INVALID-LINK--

Experimental Protocols

While specific protocols for the chemical neutralization of **ER-27319** for disposal are not detailed in the available safety data sheets, the following general procedure for handling and waste collection should be followed.

Step-by-Step Disposal Procedure:

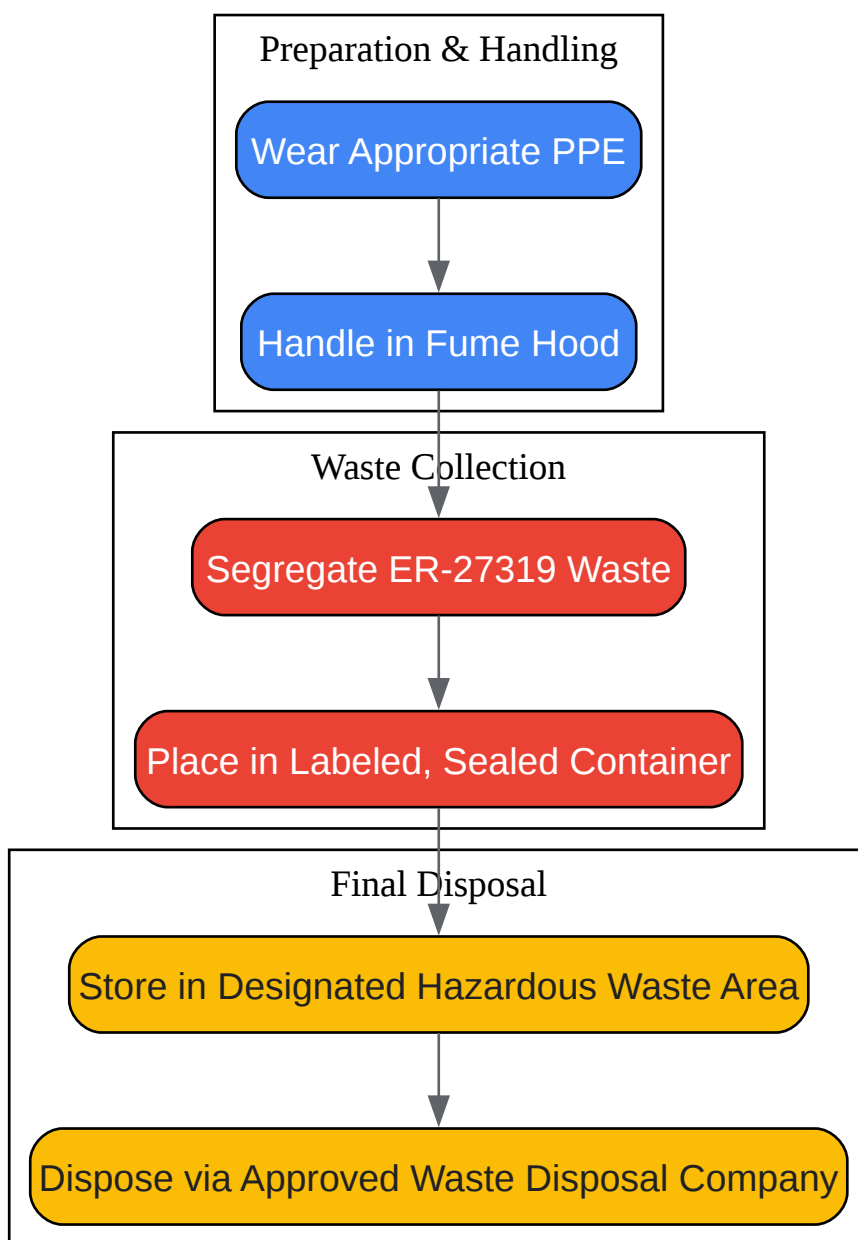
- Segregation: All waste containing **ER-27319**, including unused product, contaminated consumables (e.g., pipette tips, tubes), and personal protective equipment, must be segregated from general laboratory waste.

- Containerization: Place all **ER-27319** waste into a designated, clearly labeled, and sealed container. The container should be appropriate for hazardous chemical waste.
- Labeling: The waste container must be labeled with the full chemical name ("**ER-27319** maleate"), the relevant hazard symbols (e.g., "Harmful," "Dangerous for the environment"), and the date of waste accumulation.
- Storage: Store the sealed waste container in a cool, well-ventilated, and designated hazardous waste storage area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.^[4]
- Disposal: Arrange for the collection and disposal of the waste through an approved and licensed waste disposal company. Provide the waste disposal company with a copy of the Safety Data Sheet for **ER-27319**. Do not dispose of **ER-27319** down the drain or in general trash.^[4]

In the event of a spill, cover the spillage with a suitable absorbent material, sweep it up, and place it in an appropriate container for disposal as described above.^[5]

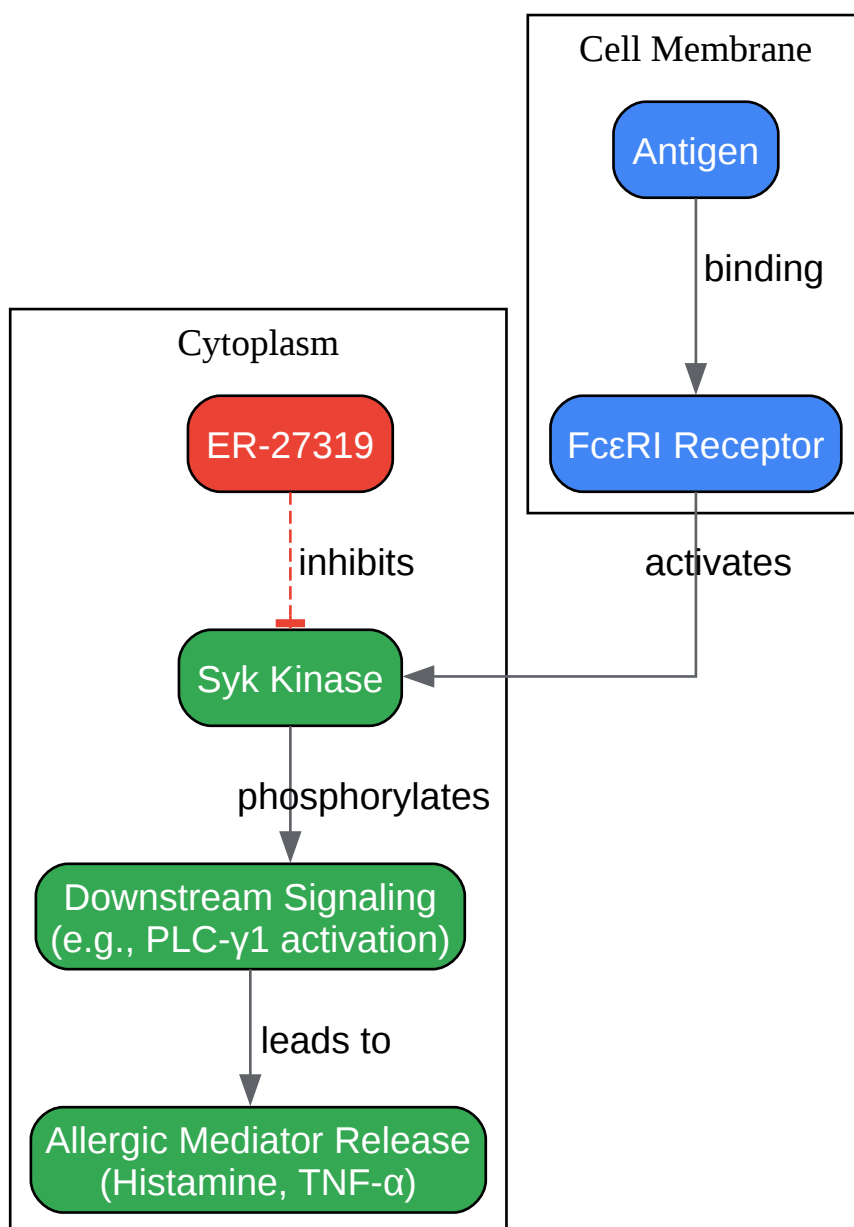
Visualizing Key Processes

To further clarify the procedural and biological context of **ER-27319**, the following diagrams illustrate the recommended disposal workflow and the compound's mechanism of action.



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Caption: A workflow diagram illustrating the proper procedure for the disposal of **ER-27319**.



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Caption: The signaling pathway of **ER-27319**, showing its inhibitory effect on Syk kinase.

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